An In-depth Technical Guide to the Physicochemical Properties of 5-Chloronicotinohydrazide

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Compound of Interest

Compound Name:	*5-chloronicotinohydrazide*
CAS No.:	*117830-18-9*
Cat. No.:	*B040128*

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Abstract: **5-Chloronicotinohydrazide** is a heterocyclic organic compound of significant interest in medicinal chemistry and drug development. As a derivative of nicotinic acid, it serves as a crucial building block for the synthesis of a wide array of potentially bioactive molecules. Understanding its fundamental physicochemical properties is paramount for predicting its behavior in biological systems, optimizing reaction conditions, and developing suitable formulations. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **5-chloronicotinohydrazide**. It details the synthesis and characterization of the compound and presents field-proven, step-by-step experimental protocols for the determination of its key properties, including melting point, solubility, pKa, lipophilicity (LogP), and chemical stability. This document is intended to serve as a practical resource for researchers, scientists, and professionals engaged in drug discovery and development.

Introduction: The Significance of Nicotinohydrazide Scaffolds

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Nicotinic acid and its derivatives have long been recognized for their diverse biological activities. The introduction of a hydrazide moiety (-CONHNH$_2$) to the nicotinic acid scaffold creates nicotinohydrazide, a versatile intermediate. This functional group is a key component in the synthesis of numerous heterocyclic systems, such as pyrazoles, oxadiazoles, and triazoles, and is a common structural motif in various pharmacologically active agents. For instance, Isoniazid, a nicotinohydrazide derivative, remains a cornerstone of frontline tuberculosis treatment, acting by inhibiting mycolic acid synthesis in the mycobacterial cell wall.[1]

The addition of substituents to the pyridine ring, such as the chloro group at the 5-position in **5-chloronicotinohydrazide**, can significantly modulate the molecule's electronic properties, lipophilicity, and metabolic stability. This, in turn, influences its pharmacokinetic and pharmacodynamic profile. Therefore, a thorough characterization of the physicochemical properties of **5-chloronicotinohydrazide** is an essential first step in harnessing its potential as a precursor in drug design and development programs.

Synthesis and Structural Elucidation

As direct experimental data for **5-chloronicotinohydrazide** is not extensively published, this guide begins with its synthesis from its commercially available precursor, 5-chloronicotinic acid.

Synthesis of **5-Chloronicotinohydrazide**

The synthesis is typically achieved through a two-step process involving the esterification of 5-chloronicotinic acid followed by hydrazinolysis of the resulting ester.

Step 1: Esterification of 5-Chloronicotinic Acid 5-Chloronicotinic acid is first converted to its corresponding methyl or ethyl ester. This is a standard procedure to activate the carboxylic acid for subsequent reaction with hydrazine.

Step 2: Hydrazinolysis of the Ester The purified ester is then reacted with hydrazine hydrate to yield **5-chloronicotinohydrazide**. This nucleophilic acyl substitution reaction is generally efficient and yields the desired product in good purity after recrystallization.[2]

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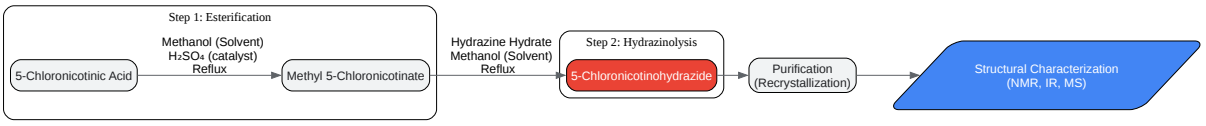

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Synthesis and Characterization Workflow

Structural Characterization

Confirmation of the synthesized product's identity and purity is critical. A combination of spectroscopic techniques is employed for unambiguous structural elucidation.[3][4][5]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Provides information on the number and chemical environment of protons. Expected signals would include those for the pyridine ring protons and the -NH and -NH_2 protons of the hydrazide group. The latter are typically broad and exchangeable with D_2O.
  - ^{13}C NMR: Shows the number of unique carbon atoms in the molecule, including the characteristic carbonyl carbon of the hydrazide group.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Used to identify the functional groups present. Key expected absorption bands include N-H stretching vibrations for the amine and amide groups, and a strong C=O stretching vibration for the carbonyl group.[2]
- Mass Spectrometry (MS): Determines the molecular weight of the compound, confirming its elemental composition. High-resolution mass spectrometry (HRMS) can provide the exact mass, further validating the molecular formula.

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Core Physicochemical Properties and Their Determination

The following section details the key physicochemical properties of **5-chloronicotinohydrazide**. For each property, its relevance to drug development is discussed, followed by a detailed experimental protocol for its determination.

Property	Predicted/Calculated Value	Significance in Drug Development
Molecular Formula	$C_6H_6ClN_3O$	Defines the elemental composition and molecular weight.
Molecular Weight	171.58 g/mol	Crucial for stoichiometric calculations and pharmacokinetic modeling.
Melting Point (°C)	To be determined	Indicator of purity and solid-state stability.
Aqueous Solubility	To be determined	Affects dissolution rate, absorption, and bioavailability.
pKa	To be determined	Governs the ionization state, influencing solubility and membrane permeability.
LogP	To be determined	Measures lipophilicity, a key predictor of membrane transport and distribution.

Melting Point

The melting point is a fundamental physical property that provides a quick assessment of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure crystalline substance, whereas impurities tend to depress and broaden the melting range.[1]

Experimental Protocol: Melting Point Determination[6][7]

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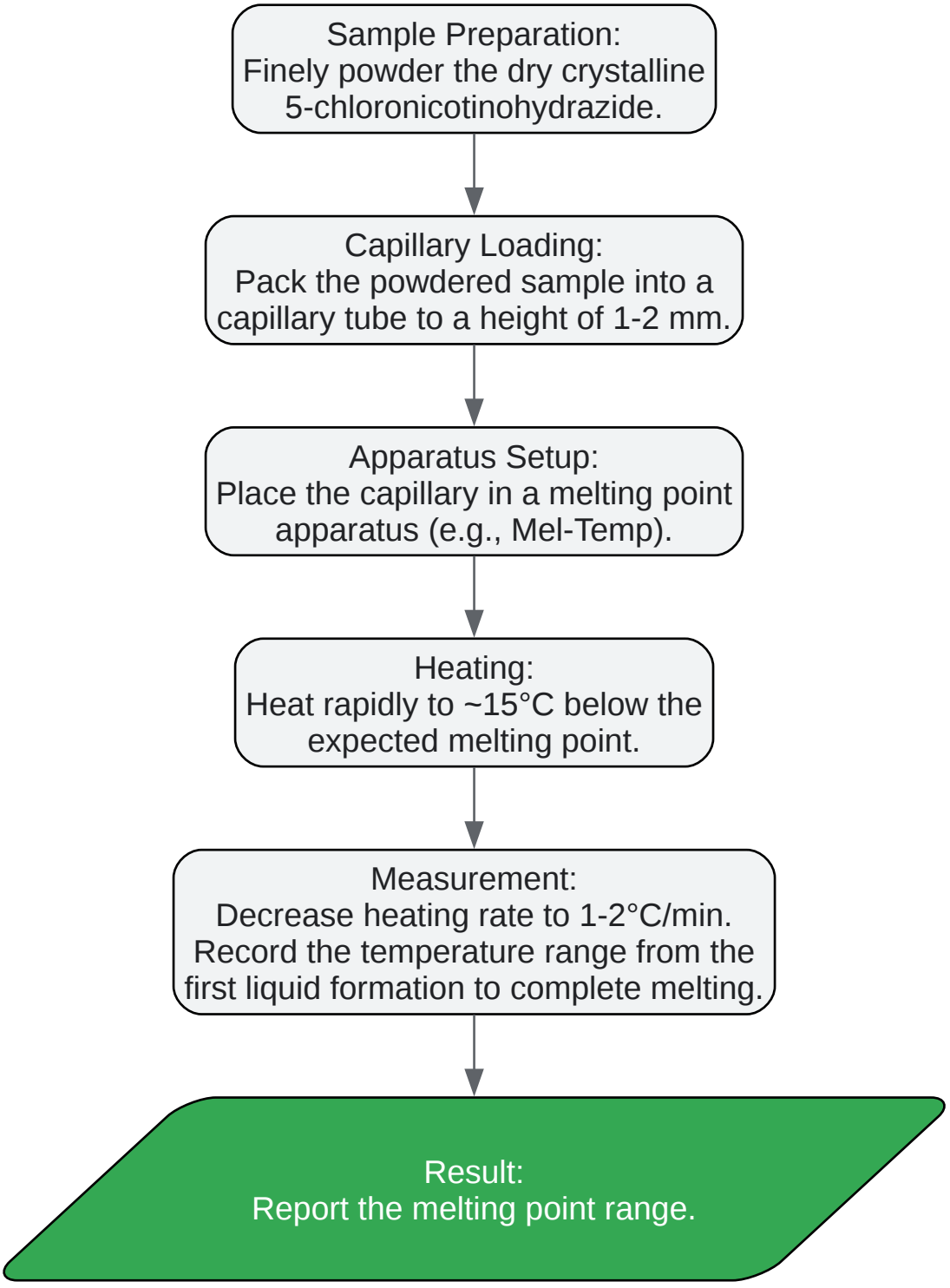

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Workflow for Melting Point Determination

Solubility

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Aqueous solubility is a critical determinant of a drug's oral bioavailability. A compound must first dissolve in the gastrointestinal fluids before it can be absorbed into the bloodstream. The World Health Organization (WHO) and other regulatory bodies use solubility data for the Biopharmaceutics Classification System (BCS).[8]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)[8][9]

The shake-flask method is the gold standard for determining equilibrium solubility.[10] It involves agitating an excess of the solid compound in a specific solvent or buffer at a constant temperature until equilibrium is reached.

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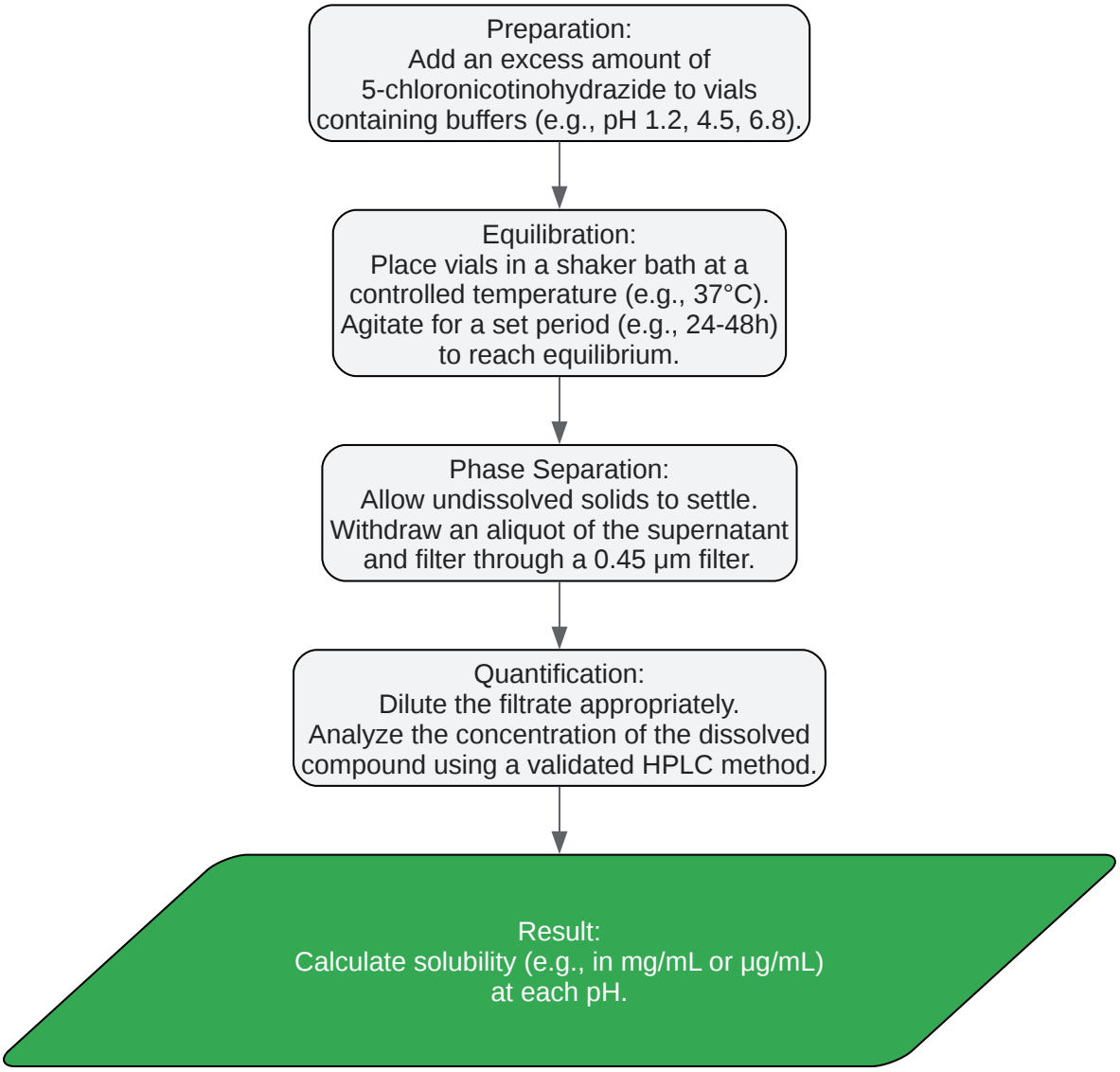

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Workflow for Shake-Flask Solubility Measurement

Acid-Base Dissociation Constant (pKa)

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The pKa value represents the pH at which a molecule is 50% ionized and 50% unionized. For a molecule like **5-chloronicotinohydrazide**, which has both basic (pyridine nitrogen, terminal -NH_2) and potentially weakly acidic (-NH- of the hydrazide) centers, the pKa values are critical. They dictate the charge state of the molecule at different physiological pHs, which in turn profoundly affects its solubility, absorption, distribution, and target binding.[11]

Experimental Protocol: pKa Determination by Potentiometric Titration[12][13][14]

Potentiometric titration is a highly accurate method for determining pKa values. It involves titrating a solution of the compound with a strong acid or base and monitoring the pH change.

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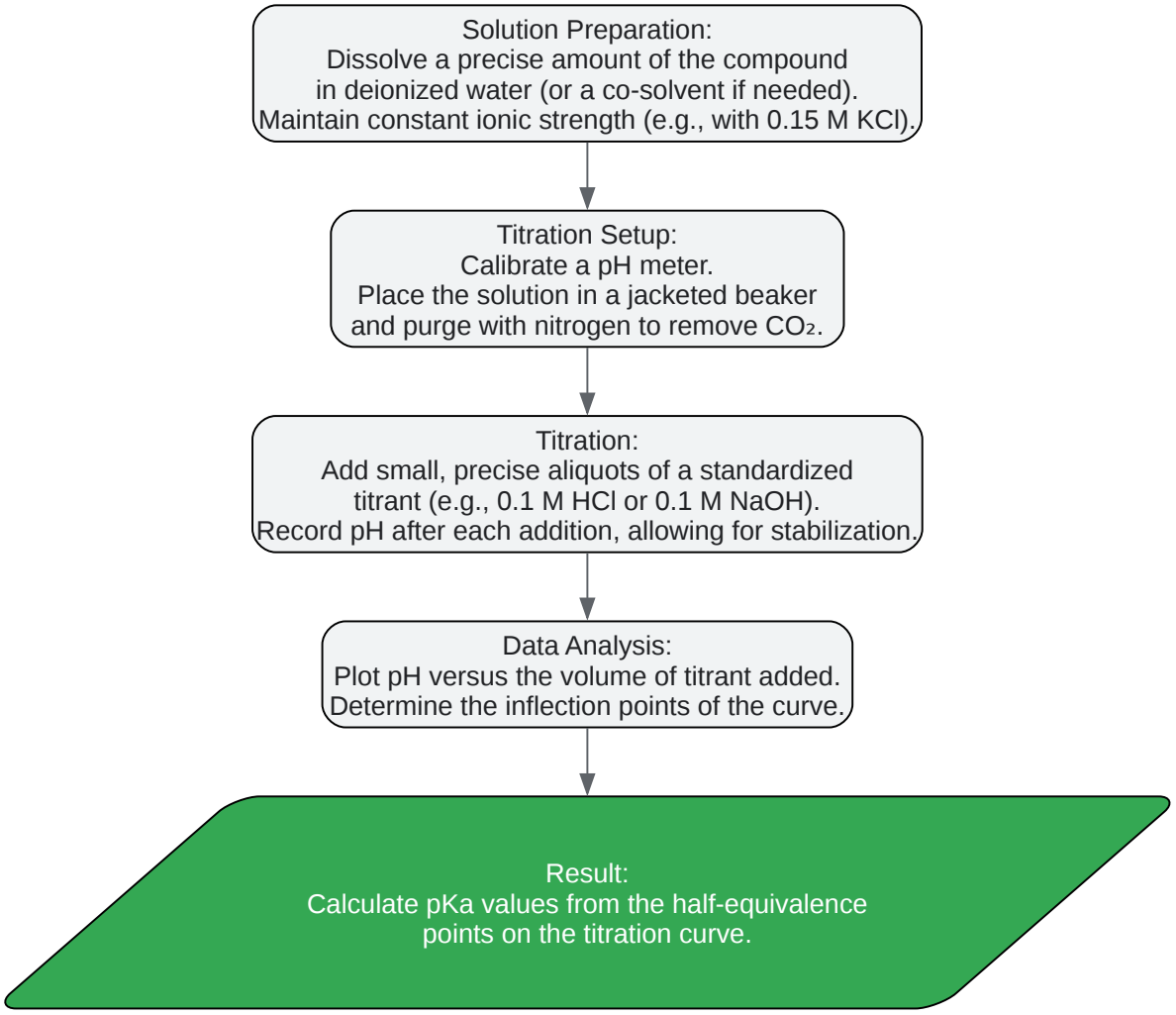

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Workflow for Potentiometric pKa Determination

Lipophilicity (LogP)

Lipophilicity, the affinity of a molecule for a lipid-like environment, is a key factor in its ability to cross biological membranes, including the intestinal wall and the blood-brain barrier. It is most

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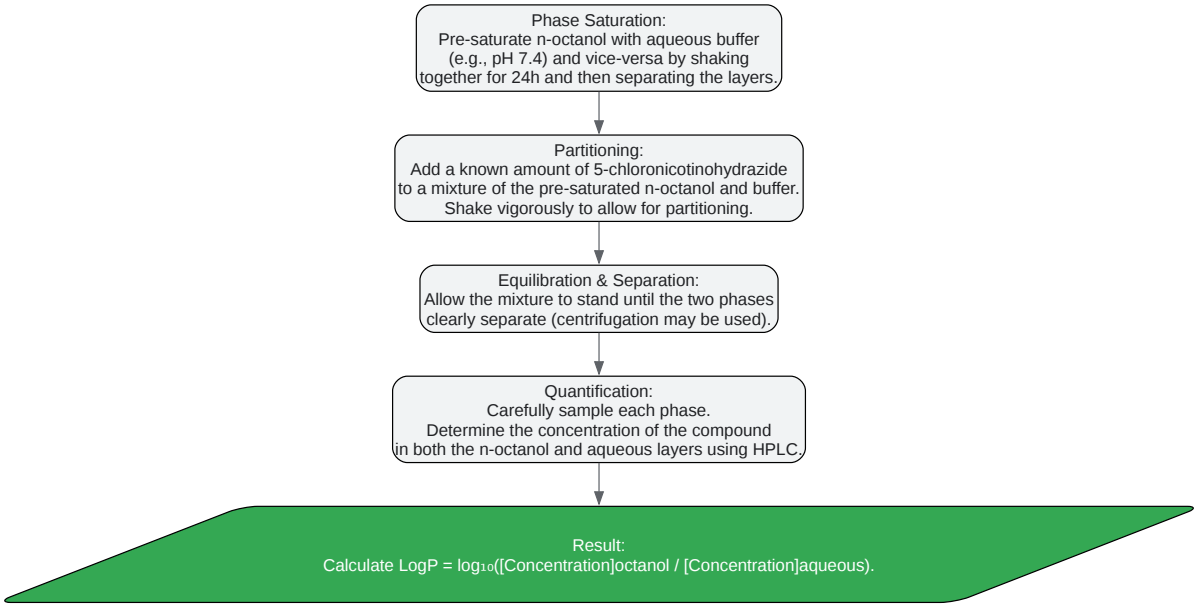
commonly expressed as the logarithm of the partition coefficient (LogP) between n-octanol and water. According to Lipinski's Rule of Five, a widely used guideline for predicting drug-likeness, a LogP value of less than 5 is generally preferred for orally administered drugs.[15][16]

Experimental Protocol: LogP Determination by Shake-Flask Method[17][18][19]

This classic method directly measures the partitioning of a compound between two immiscible phases, n-octanol and water (or a buffer, for LogD).



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Workflow for Shake-Flask LogP Determination

Chemical Stability

The chemical stability of a drug candidate is crucial for its shelf-life and behavior in vivo. Hydrazides can be susceptible to hydrolysis, especially under acidic or basic conditions, which would cleave the molecule into 5-chloronicotinic acid and hydrazine.[20] Stability studies are typically conducted in aqueous solutions at various pH values to simulate physiological conditions.[21]

Experimental Protocol: pH-Dependent Stability Assessment by HPLC[22][23][24]

This method monitors the degradation of the parent compound and the appearance of degradation products over time using a stability-indicating HPLC method.

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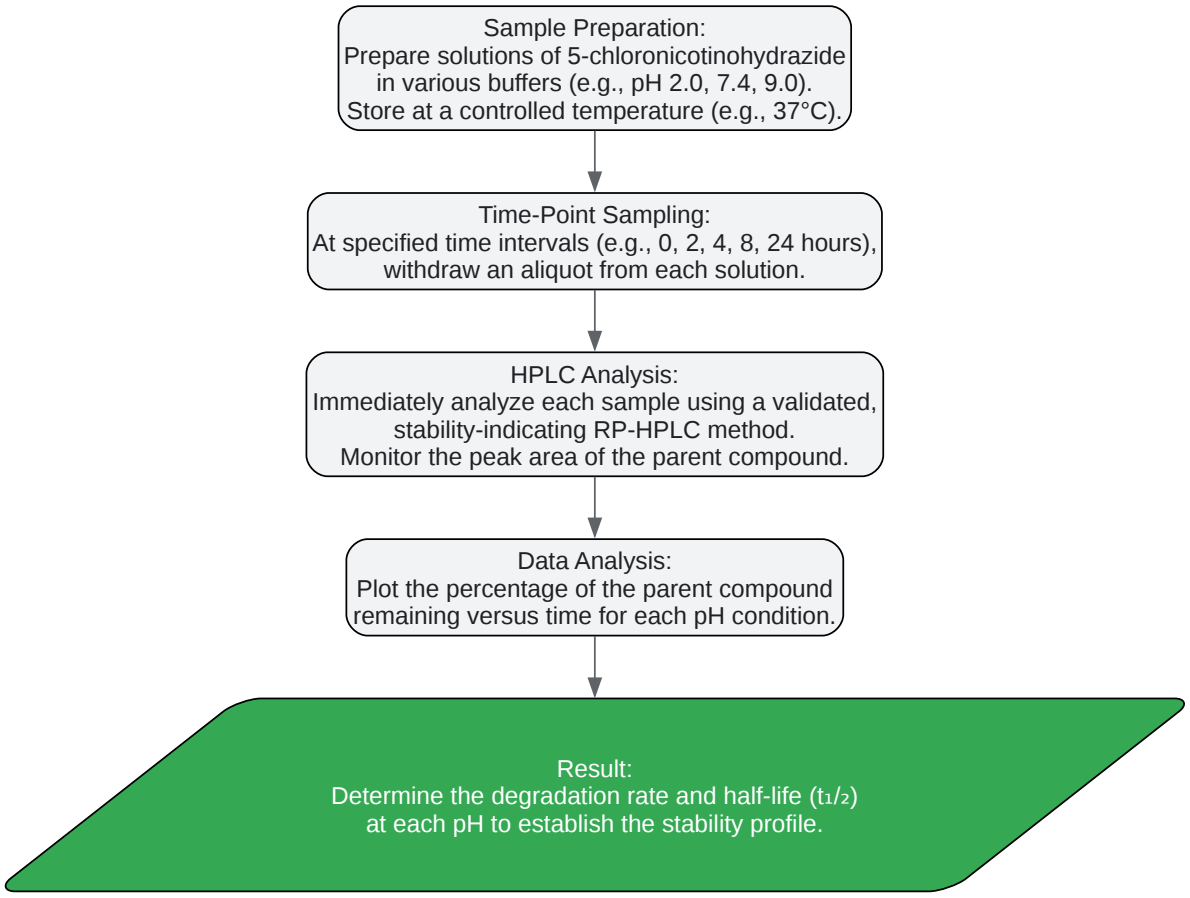

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Workflow for pH-Dependent Stability Study

Conclusion

The physicochemical properties of **5-chloronicotinohydrazide** are foundational to its application in drug discovery and development. This guide has provided a comprehensive

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framework for the synthesis, characterization, and systematic evaluation of its key parameters. By following the detailed experimental protocols for determining melting point, solubility, pKa, LogP, and chemical stability, researchers can generate the critical data needed to make informed decisions in the design and optimization of new chemical entities based on this versatile scaffold. The application of these robust, field-proven methodologies ensures the generation of high-quality, reliable data, thereby accelerating the journey from initial concept to potential therapeutic agent.

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